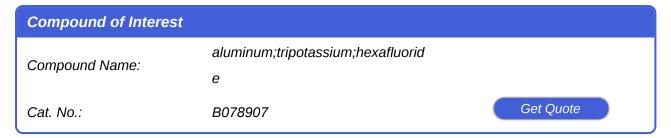


# An In-depth Technical Guide on Potassium Hexafluoroaluminate (K3AlF6)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of Potassium Hexafluoroaluminate (K3AlF6), with a focus on its chemical formula and molecular weight. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development.

## **Chemical Formula and Molecular Weight**

Potassium hexafluoroaluminate is an inorganic compound with the chemical formula K3AlF6.[1] [2][3] It is also known as potassium cryolite.[3]

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The atomic weights of the elements in K3AIF6 are:

- Potassium (K): 39.0983 u[4][5]
- Aluminum (Al): 26.981538 u[4][6]
- Fluorine (F): 18.998403 u[7][8]

The molecular weight of K3AlF6 is calculated as follows:



 $(3 \times \text{Atomic Weight of K}) + (1 \times \text{Atomic Weight of Al}) + (6 \times \text{Atomic Weight of F}) (3 \times 39.0983) + (1 \times 26.981538) + (6 \times 18.998403) = 258.26 \text{ g/mol } [2]$ 

### **Data Presentation**

The quantitative data for the atomic and molecular weights are summarized in the table below for easy reference and comparison.

Element/Compound	Symbol/Formula	Atomic/Molecular Weight ( g/mol )
Potassium	К	39.0983[4][5]
Aluminum	Al	26.981538[4][6]
Fluorine	F	18.998403[7][8]
Potassium Hexafluoroaluminate	K3AIF6	258.26[2]

## **Logical Relationship of Components**

The following diagram illustrates the elemental composition of Potassium Hexafluoroaluminate.

Elemental composition of K3AIF6.

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